

Environmental Impact of Diacetone Acrylamide: A Technical Guide

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Compound of Interest

Compound Name: Diacetone acrylamide

Cat. No.: B1201945

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental impact of **Diacetone Acrylamide** (DAAM), a versatile monomer used in a variety of industrial applications. The information is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the ecotoxicological profile and environmental fate of this compound.

Executive Summary

Diacetone Acrylamide (DAAM) exhibits a notable environmental profile characterized by its aquatic toxicity and poor biodegradability. Ecotoxicological studies have demonstrated that while its acute toxicity to fish is low, it poses a significant hazard to aquatic invertebrates. Furthermore, DAAM is not readily biodegradable, suggesting a potential for persistence in the environment. This guide summarizes the available quantitative data, details the experimental protocols used for its assessment, and provides visual representations of these testing workflows.

Data Presentation

The following tables summarize the key quantitative data on the environmental impact of **Diacetone Acrylamide**.

Table 1: Aquatic Ecotoxicity of Diacetone Acrylamide

Test Organism	Guideline	Duration	Endpoint	Result	Reference
Oncorhynchus mykiss (Rainbow Trout)	OECD 203	96 hours	LC50	> 100 mg/L	[1]
Daphnia magna (Water Flea)	OECD 202	48 hours	EL50	4.9 mg/L	
Freshwater Algae	OECD 201 (implied)	72 hours	ErC50	> 82 mg/L	
Freshwater Algae	OECD 201 (implied)	72 hours	ErC10	38 mg/L	

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EL50: The effective loading rate of a substance that causes a 50% adverse effect in the test organisms. ErC50: The concentration that causes a 50% reduction in the growth rate of algae. ErC10: The concentration that causes a 10% reduction in the growth rate of algae.

Table 2: Biodegradability of Diacetone Acrylamide

Test Guideline	Duration	Result	Conclusion	Reference
OECD 301D (Closed Bottle Test)	28 days	0% O ₂ consumption	Not readily biodegradable	
OECD 301F (Manometric Respirometry Test)	28 days	3% biodegradation	Poorly biodegradable	[2]
OECD 310 (CO ₂ Headspace Test)	28 days	Not specified, but confirms poor biodegradability	Poorly biodegradable	[2]

Table 3: Bioaccumulation Potential of Diacetone Acrylamide

Parameter	Value	Method	Conclusion
Log K _{ow} (Octanol-Water Partition Coefficient)	Data not available	Experimental or computational	The potential for bioaccumulation cannot be definitively assessed without an experimental log K _{ow} value. A high log K _{ow} (typically >3) can indicate a potential for a substance to accumulate in the fatty tissues of organisms.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below, based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effects of a substance on the growth of freshwater microalgae.

- Test Organism: A species of green algae, such as *Pseudokirchneriella subcapitata*.
- Test Principle: Exponentially growing cultures of algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium for 72 hours.
- Test Conditions:
 - Temperature: 21-24°C.
 - Lighting: Continuous, uniform illumination.

- pH: Maintained within a narrow range.
- Test Duration: 72 hours.
- Procedure:
 - Prepare a series of test solutions with different concentrations of the test substance.
 - Inoculate each test solution with a known density of algal cells.
 - Include a control group with no test substance.
 - Incubate the cultures under controlled conditions.
 - Measure the algal biomass (e.g., by cell counting or spectrophotometry) at the start of the test and at 24, 48, and 72 hours.
- Data Analysis: The growth rate and yield for each concentration are calculated and compared to the control. The ErC50 (the concentration causing a 50% reduction in growth rate) and the NOEC (No Observed Effect Concentration) are determined.

OECD Guideline 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- Test Organism: *Daphnia magna* (a small freshwater crustacean), less than 24 hours old.
- Test Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.
- Test Conditions:
 - Temperature: 18-22°C.
 - Lighting: A 16-hour light and 8-hour dark cycle.

- Test Duration: 48 hours.
- Procedure:
 - Prepare a series of test solutions with different concentrations of the test substance.
 - Place a set number of daphnids (e.g., 20) in each test solution.
 - Include a control group with no test substance.
 - Incubate under controlled conditions.
 - Observe and record the number of immobilized daphnids at 24 and 48 hours.
- Data Analysis: The EC50 (the concentration causing immobilization in 50% of the daphnids) at 48 hours is calculated.

OECD Guideline 203: Fish, Acute Toxicity Test

This test determines the acute lethal toxicity of a substance to fish.

- Test Organism: A species of freshwater fish, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Principle: Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system for 96 hours. The endpoint is mortality.
- Test Conditions:
 - Temperature: Species-specific (e.g., 15°C for Rainbow Trout).
 - Lighting: A 12 to 16-hour light cycle.
 - Test Duration: 96 hours.
- Procedure:
 - Prepare a series of test solutions with different concentrations of the test substance.

- Acclimate the test fish to the test conditions.
- Place a set number of fish in each test solution.
- Include a control group with no test substance.
- Observe and record mortalities at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 (the concentration causing death in 50% of the fish) at 96 hours is calculated.

OECD Guideline 301D: Ready Biodegradability - Closed Bottle Test

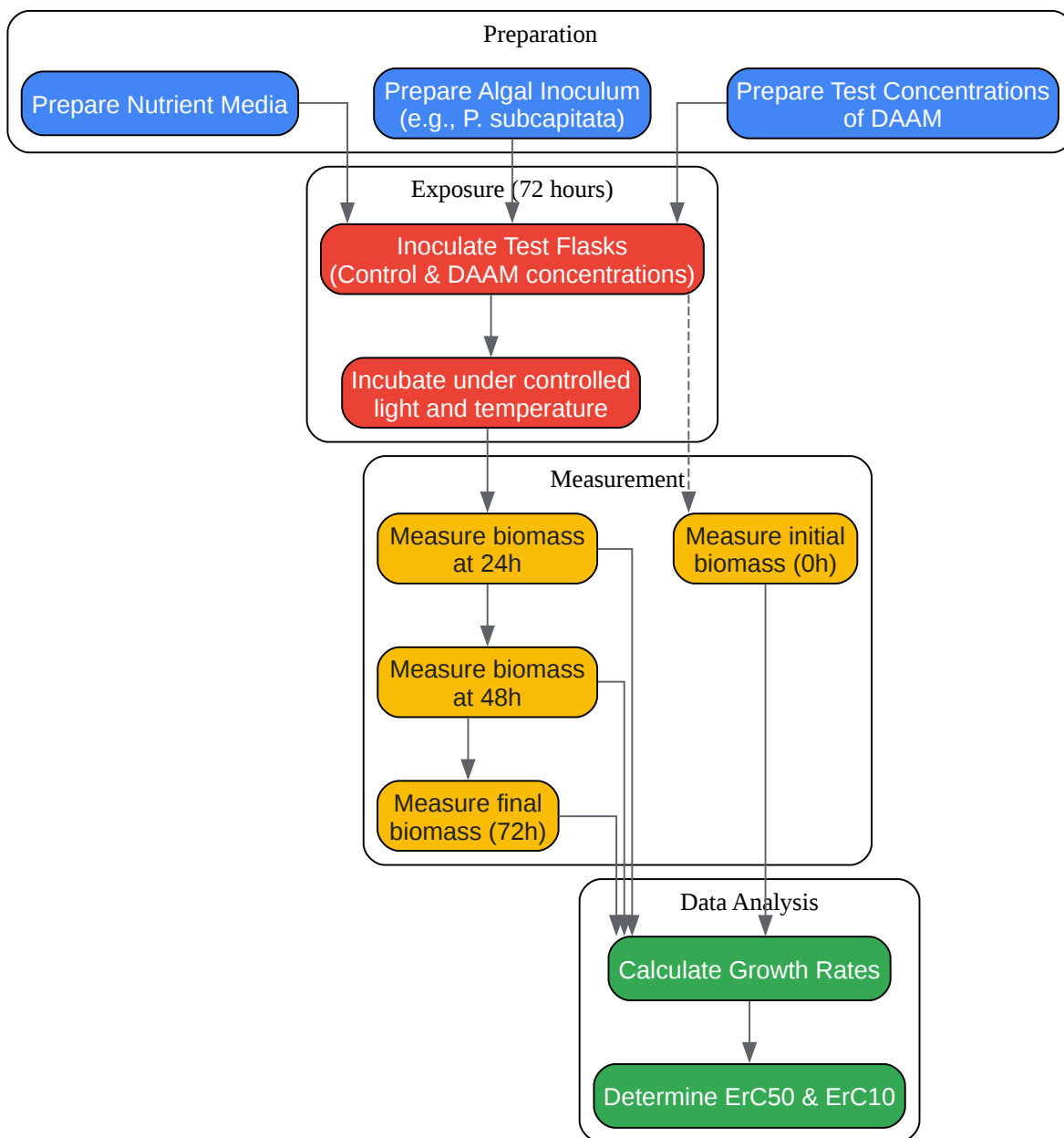
This test screens chemicals for ready biodegradability in an aerobic aqueous medium.

- Inoculum: A mixed population of microorganisms from a source such as activated sludge from a sewage treatment plant.
- Test Principle: A solution of the test substance in a mineral medium is inoculated with a small amount of microorganisms and kept in a completely filled, stoppered bottle in the dark at a constant temperature. The degradation is followed by the determination of the decrease of dissolved oxygen over a 28-day period.
- Test Conditions:
 - Temperature: $20 \pm 1^{\circ}\text{C}$.
 - Test Duration: 28 days.
- Procedure:
 - Prepare a mineral medium saturated with air.
 - Add the test substance to the medium at a known concentration.
 - Inoculate the medium with microorganisms.

- Fill the test bottles completely, ensuring no air bubbles are present, and seal them.
- Prepare blank controls with only inoculum and reference controls with a readily biodegradable substance (e.g., sodium benzoate).
- Incubate the bottles in the dark.
- Measure the dissolved oxygen concentration in replicate bottles at intervals over 28 days.
- **Data Analysis:** The percentage of biodegradation is calculated from the amount of oxygen consumed, expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches a pass level of $\geq 60\%$ ThOD within a 10-day window during the 28-day test period.

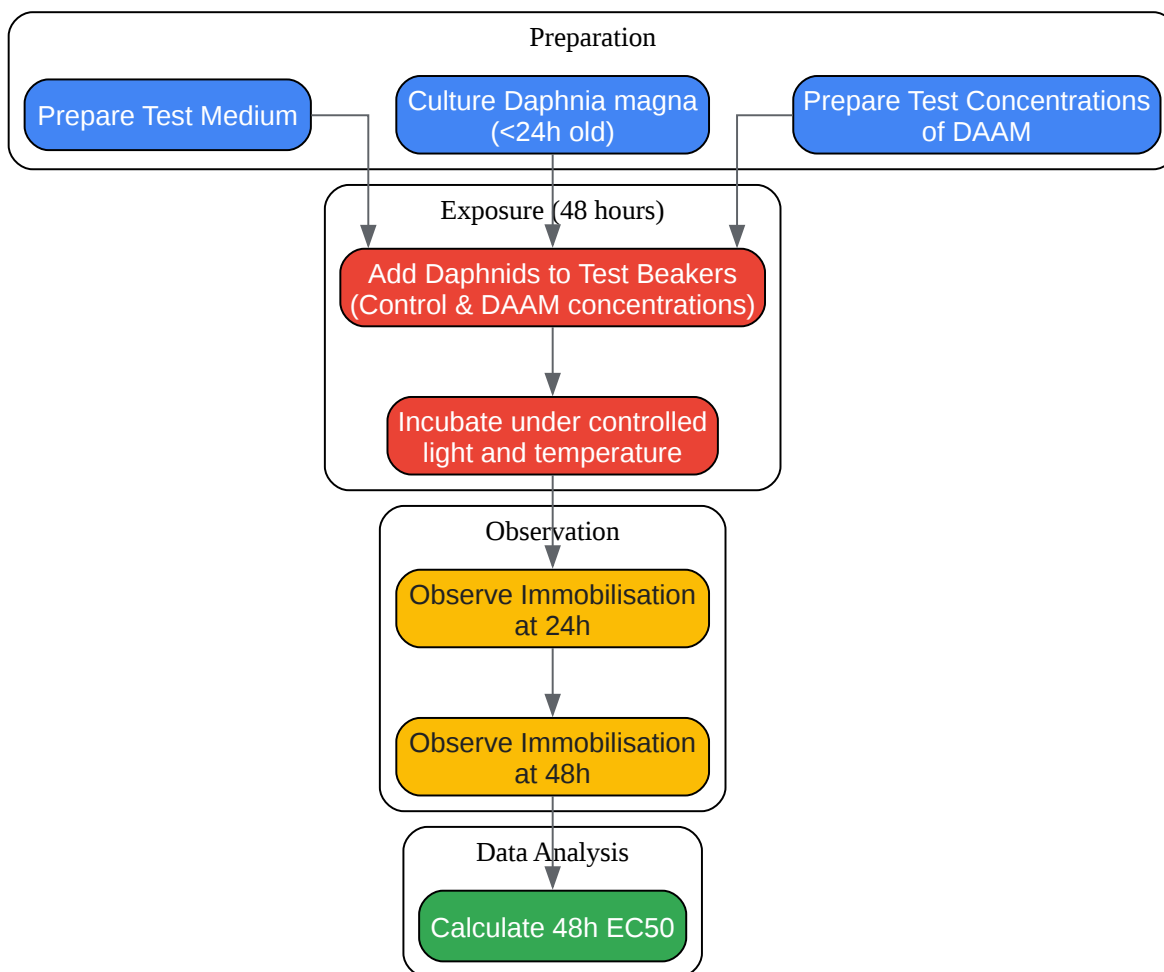
Mandatory Visualizations

The following diagrams illustrate the workflows of the key experimental protocols described above.



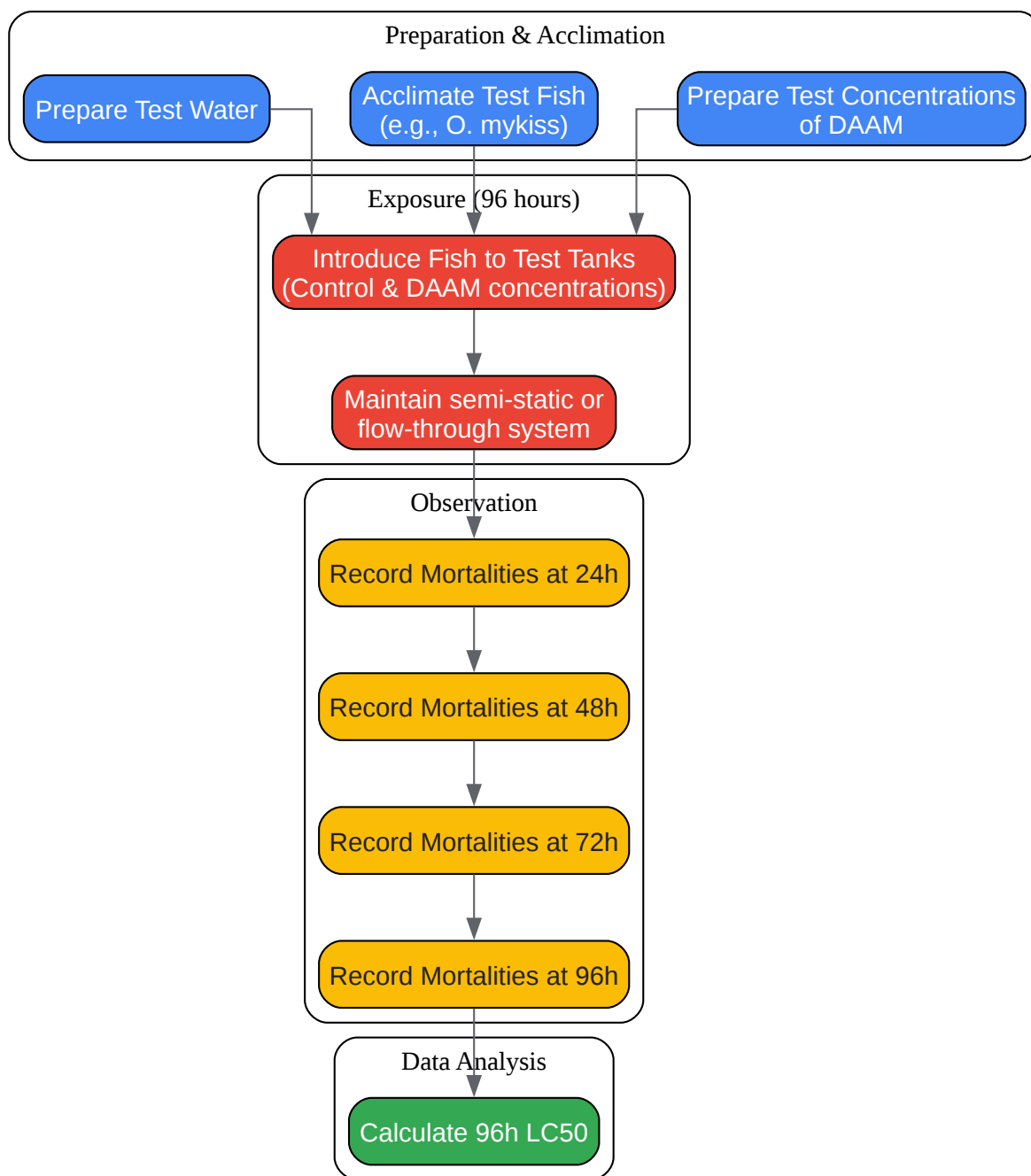
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OECD 201 Experimental Workflow



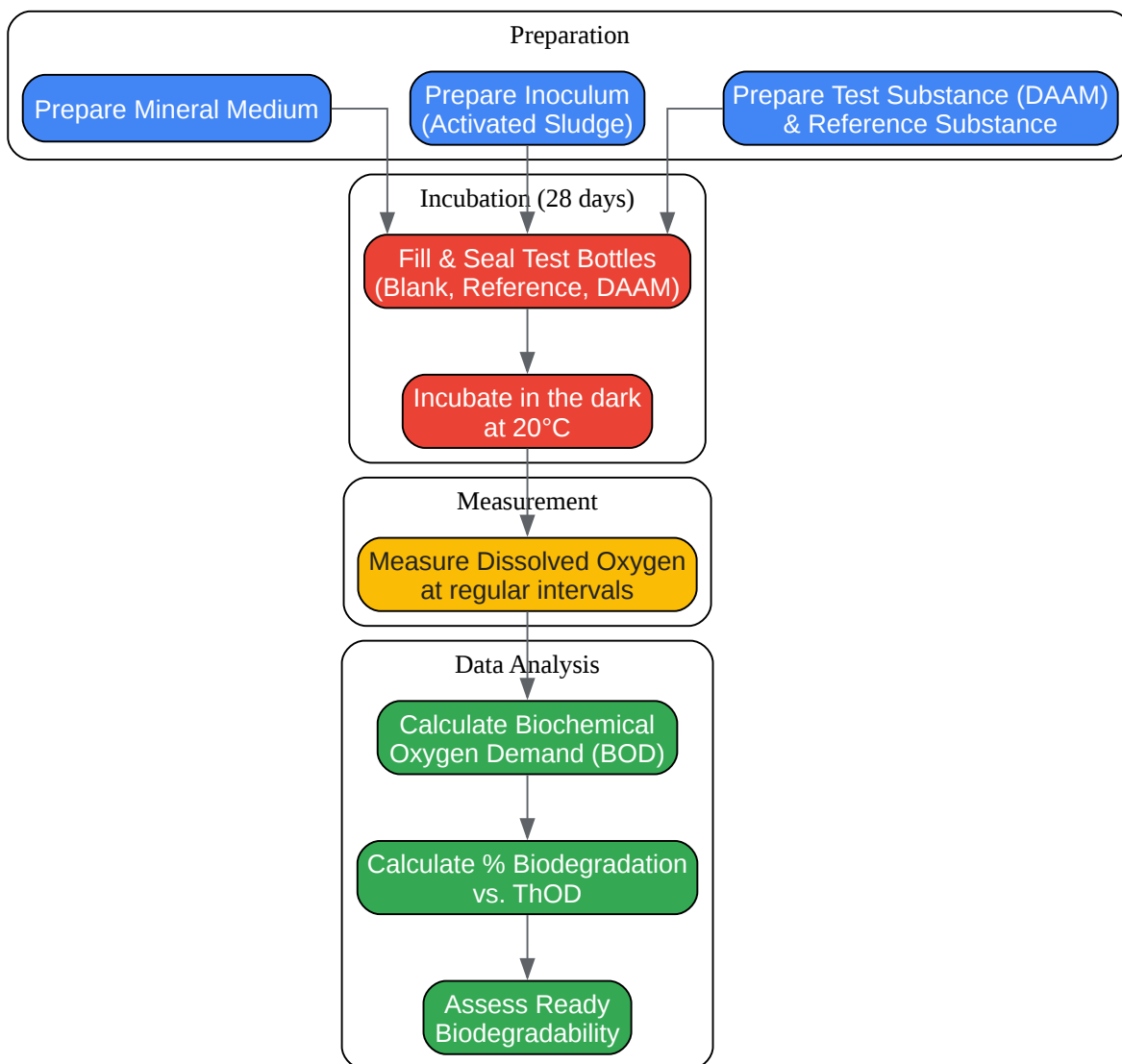
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OECD 202 Experimental Workflow



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OECD 203 Experimental Workflow



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OECD 301D Experimental Workflow

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References

- 1. Registration Dossier - ECHA [echa.europa.eu]
- 2. Registration Dossier - ECHA [echa.europa.eu]
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